

# An In-depth Technical Guide to 6 $\beta$ -Oxymorphol: Chemical Structure and Properties

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## Compound of Interest

Compound Name: 6beta-Oxymorphol

Cat. No.: B163108

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This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological context of 6 $\beta$ -Oxymorphol. The information is intended for researchers, scientists, and professionals in the field of drug development and pharmacology.

## Introduction

6 $\beta$ -Oxymorphol is an opioid compound and a known metabolite of the potent semi-synthetic opioid analgesic, oxymorphone.<sup>[1][2][3][4]</sup> The metabolic transformation involves the reduction of the 6-keto group of the parent oxymorphone molecule, resulting in the formation of two stereoisomeric alcohol metabolites: 6 $\alpha$ -oxymorphol and 6 $\beta$ -oxymorphol.<sup>[1]</sup> Understanding the chemical and pharmacological properties of 6 $\beta$ -Oxymorphol is crucial for a complete understanding of the metabolism and overall pharmacological profile of oxymorphone.

## Chemical Structure and Identifiers

The chemical structure of 6 $\beta$ -Oxymorphol is based on the morphinan skeleton, which is characteristic of many opioids.

Table 1: Chemical Identifiers for 6 $\beta$ -Oxymorphol

Identifier	Value
IUPAC Name	(4R,4aS,7R,7aR,12bS)-3-methyl-1,2,4,5,6,7,7a,13-octahydro-4,12-methanobenzofuro[3,2-e]isoquinoline-4a,7,9-triol <sup>[5]</sup>
CAS Number	54934-75-7 <sup>[1][5][6]</sup>
Molecular Formula	C <sub>17</sub> H <sub>21</sub> NO <sub>4</sub> <sup>[1][5][6]</sup>
SMILES	CN1CC[C@]23[C@@H]4--INVALID-LINK--O <sup>[5]</sup>
InChI	InChI=1S/C17H21NO4/c1-18-7-6-16-13-9-2-3-10(19)14(13)22-15(16)11(20)4-5-17(16,21)12(18)8-9/h2-3,11-12,15,19-21H,4-8H2,1H3/t11-,12-,15+,16+,17-/m1/s1 <sup>[5][6]</sup>
InChIKey	AABLHGPVOULICI-LQPBRMSDSA-N <sup>[1][5][6]</sup>

## Physicochemical Properties

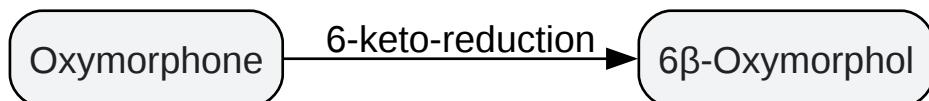
The following table summarizes the key physicochemical properties of 6 $\beta$ -Oxymorphol.

Table 2: Physicochemical Properties of 6 $\beta$ -Oxymorphol

Property	Value
Molecular Weight	303.35 g/mol <sup>[1][5]</sup>
XLogP3	-1.1 <sup>[5]</sup>
Hydrogen Bond Donor Count	4 <sup>[5]</sup>
Hydrogen Bond Acceptor Count	5 <sup>[5]</sup>
Rotatable Bond Count	0 <sup>[5]</sup>
Exact Mass	303.14705815 Da <sup>[5]</sup>
Topological Polar Surface Area	73.2 Å <sup>2</sup> <sup>[5]</sup>

## Synthesis and Metabolism

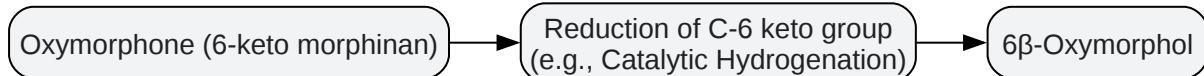
6 $\beta$ -Oxymorphol is primarily formed in the body as a metabolite of oxymorphone through the action of 6-keto-reductase enzymes.<sup>[7]</sup> This metabolic pathway is a minor route for oxymorphone metabolism.<sup>[7]</sup>



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Metabolic formation of 6 $\beta$ -Oxymorphol.

The synthesis of oxymorphol derivatives, including 6 $\beta$ -Oxymorphol, generally involves the reduction of the C-6 keto group of a morphinan precursor like oxymorphone.<sup>[1]</sup> A common laboratory method is catalytic hydrogenation, which utilizes hydrogen gas in the presence of a metal catalyst.<sup>[1]</sup> The stereoselectivity of this reduction, yielding either the 6 $\alpha$  or 6 $\beta$  epimer, is a critical aspect of the synthesis.<sup>[1]</sup>



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General synthetic workflow for 6 $\beta$ -Oxymorphol.

## Experimental Protocols

Detailed experimental protocols for the specific synthesis and analysis of 6 $\beta$ -Oxymorphol are not widely available in the public domain. However, general methodologies for the synthesis and characterization of related opioid compounds can be adapted.

- **Dissolution:** Dissolve the starting material, oxymorphone, in a suitable solvent such as ethanol or acetic acid.
- **Catalyst Addition:** Add a heterogeneous catalyst, for example, palladium on carbon (Pd/C).

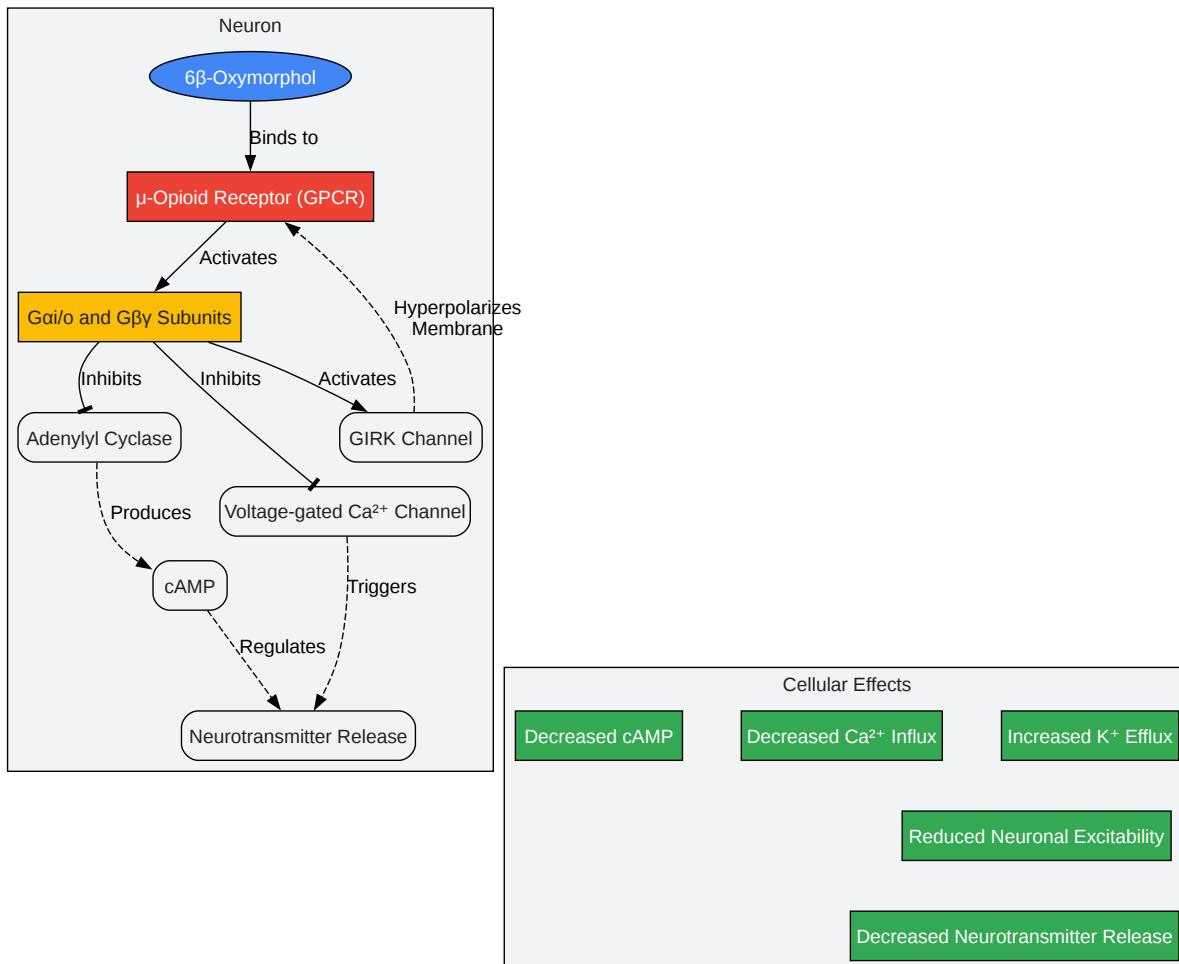
- Hydrogenation: Place the reaction mixture in a hydrogenation apparatus and expose it to hydrogen gas at a controlled pressure (e.g., 40-50 psi).[8]
- Reaction Monitoring: Monitor the progress of the reaction using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Once the reaction is complete, filter off the catalyst.
- Purification: Purify the crude product using column chromatography or recrystallization to isolate the 6 $\beta$ -Oxymorphol isomer.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for confirming the chemical structure and determining the stereochemistry at the C-6 position.[1]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its identity.[1]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the presence of key functional groups, such as the hydroxyl group formed during the reduction.

## Pharmacology

As a derivative of oxymorphone, 6 $\beta$ -Oxymorphol is classified as an opioid.[2][9] Opioids exert their effects by binding to and activating opioid receptors, which are G protein-coupled receptors (GPCRs) located primarily in the central and peripheral nervous systems.[10] The three main types of opioid receptors are mu ( $\mu$ ), delta ( $\delta$ ), and kappa ( $\kappa$ ).[10]

While specific binding affinity data for 6 $\beta$ -Oxymorphol is not readily available, a related compound, tritiated-6-beta-fluoro-6-desoxy-oxymorphone, has been shown to be a highly selective ligand for the  $\mu$ -opioid receptor.[11] It is plausible that 6 $\beta$ -Oxymorphol also interacts with opioid receptors, contributing to the overall pharmacological effects of oxymorphone.

The binding of an opioid agonist like 6 $\beta$ -Oxymorphol to the  $\mu$ -opioid receptor is expected to initiate a signaling cascade similar to that of other opioids.[7]

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Putative signaling pathway of 6β-Oxymorphol.

This pathway leads to a decrease in neuronal excitability and a reduction in the release of neurotransmitters, which underlies the analgesic and other effects of opioids.

## Conclusion

6 $\beta$ -Oxymorphol is a significant metabolite of oxymorphone, and its study is integral to understanding the complete pharmacological and metabolic profile of its parent compound. While detailed experimental data for 6 $\beta$ -Oxymorphol is limited in publicly accessible literature, this guide provides a foundational understanding of its chemical structure, properties, and likely pharmacological actions based on its chemical class and relationship to well-characterized opioids. Further research is warranted to fully elucidate the specific pharmacological activities and potential clinical relevance of this metabolite.

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